

bupirimate efficacy comparison on different crops and diseases

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Compound Focus: Bupirimate

CAS No.: 41483-43-6

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Bupirimate Profile and Known Efficacy

The table below summarizes the fundamental information about the fungicide **bupirimate**:

Aspect	Details
General Description	A pyrimidine fungicide with systemic, curative, and protectant action [1].
Primary Target Disease	Powdery Mildew [1]. It is specifically used for controlling this disease in cucumber cultivation [2].
Example Applications	Apples; Pumpkins; Squash; Strawberry; Blackcurrant; Raspberry; Gooseberry; Hops; Courgette; Ornamentals [1].
Mode of Action	Acts as a nucleic acid synthesis inhibitor, specifically targeting adenosin-deaminase [1].
Metabolite	Converts to ethirimol (5-butyl-2-ethylamino-6-methylpyrimidin-4-ol), which is also bioactive and monitored for residue assessments [2] [3].
Resistance Classification	FRAC (Fungicide Resistance Action Committee) Code: 8 [1].

Experimental Methodology for Residue Analysis

While data on comparative efficacy is limited, recent research provides detailed methodology for analyzing **bupirimate** and its metabolite in crops, which is a critical part of efficacy and safety studies. The following workflow visualizes a standard protocol for residue determination in cucumber samples, based on a 2025 study [2].

Key Experimental Details [2]:

- **Field Trials:** Supervised trials were conducted in **12 representative regions across China**, following Good Agricultural Practices (GAP).
- **Extraction & Cleanup:** The QuEChERS method was used, involving extraction with acidified acetonitrile and cleanup with primary secondary amine (PSA) and graphitized carbon black (GCB) sorbents to remove impurities.
- **Quantification:** Analysis was performed using **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS)**.
- **Method Validation:** The method demonstrated excellent recovery rates of **85–103%** with relative standard deviations (RSD) $\leq 4.8\%$, confirming its reliability for residue analysis.

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References

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